

3 4-Dibromostyrene storage conditions stability

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Compound Focus: 3,4-Dibromostyrene

CAS No.: 24162-64-9

Cat. No.: S13222284

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2,4-Dibromostyrene Material Specifications

Property	Specification / Value
Appearance	Yellow to pale yellow to colorless liquid (oil) [1]
Recommended Storage Temperature	2°C to 8°C (Refrigerator) [1]
Atmosphere	Inert atmosphere [1]
Light Sensitivity	Store in a dark space [1]
Boiling Point	268.2 °C at 760 mmHg [1]
Density	1.772 g/cm ³ [1]
Refractive Index	1.629 [1]

Stability and Troubleshooting Guide

Here are answers to common questions and issues related to the storage and stability of 2,4-Dibromostyrene.

Q: What are the critical storage parameters for 2,4-Dibromostyrene? **A:** The three most critical parameters are **temperature, light, and atmosphere**.

- **Temperature:** The compound must be stored in a refrigerator between **2°C and 8°C** [1]. Storing at room temperature or higher will accelerate its degradation.
- **Light:** It is light-sensitive and must be stored in a **dark space**, away from direct light [1].
- **Atmosphere:** It should be stored under an **inert atmosphere** (e.g., nitrogen or argon) to prevent reactions with oxygen [1].

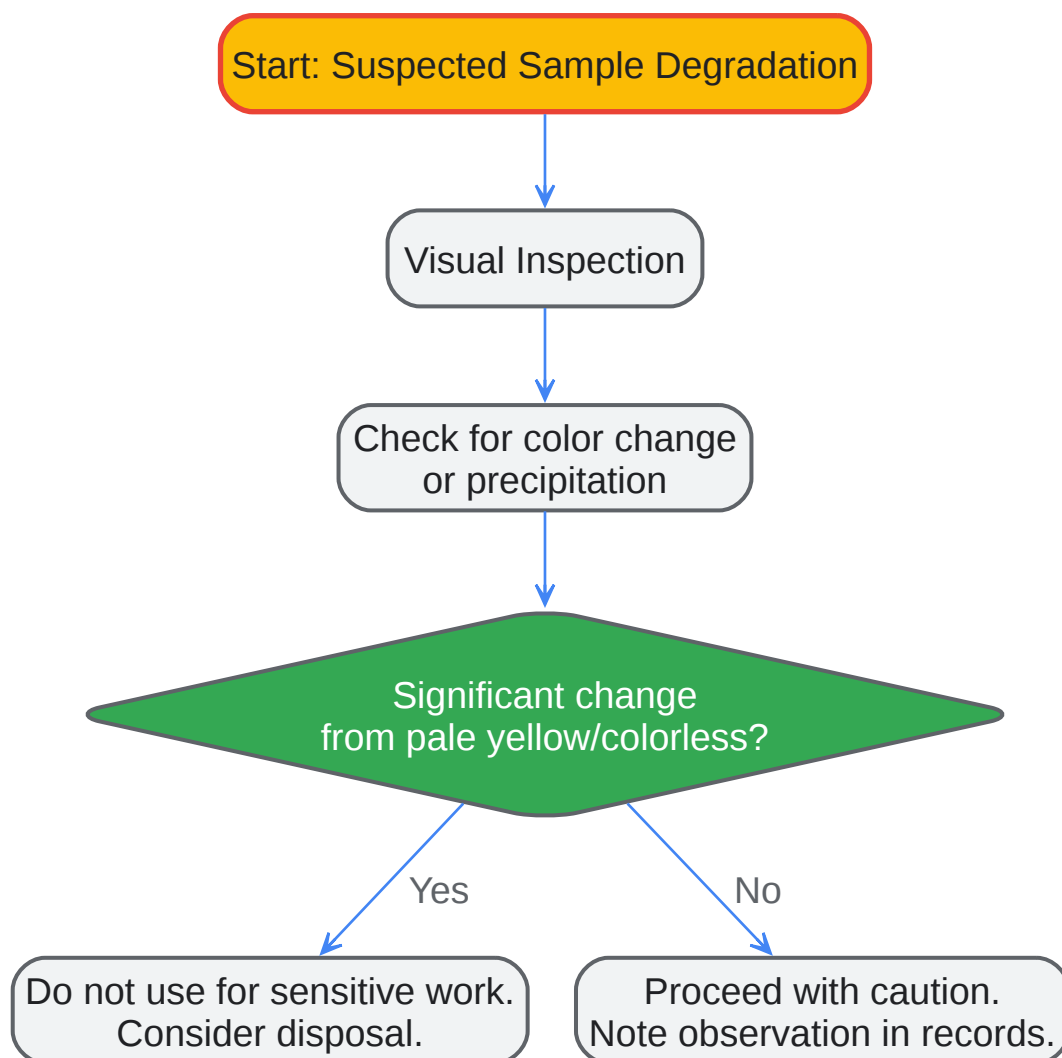
Q: What happens if I don't follow the storage conditions? **A:** Improper storage can lead to chemical degradation. While specific degradation products for 2,4-Dibromostyrene are not listed in the search results, research on other brominated organic compounds (like brominated flame retardants) shows that exposure to factors like UV light leads to the formation of multiple brominated degradation products [2]. This can manifest in your sample as a change in color or the formation of precipitates.

Q: My sample has changed color. Is it still usable? **A:** A significant color change suggests that degradation has occurred. The fresh compound is described as a yellow to pale yellow or even colorless oil [1]. Any darkening or unexpected color shift indicates that you should not use the material for sensitive experiments, as its purity and reactivity may be compromised.

Q: Are there any special handling precautions? **A:** While a specific Safety Data Sheet (SDS) for the 2,4-dibromo isomer was not found, you should always use appropriate personal protective equipment (PPE) including gloves, safety glasses, and a lab coat. It is best to handle the compound in a well-ventilated fume hood to avoid inhalation of vapors.

Experimental Protocol: Assessing Sample Stability

If you suspect your sample of 2,4-Dibromostyrene has degraded, you can use the following workflow to assess its state. This process helps you visually check the sample and make a decision on its usability.



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Key Storage Summary

To ensure the stability of 2,4-Dibromostyrene in your laboratory, always remember these three core principles:

- **Keep it Cold:** Store in a **refrigerator (2-8°C)** [1].
- **Keep it Dark:** Store in a **dark space**, away from light [1].
- **Keep it Inert:** Maintain an **inert atmosphere** in the storage vial [1].

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References

1. CAS 24162-63-8 | 2,4-Dibromostyrene [hoffmanchemicals.com]
2. Investigating the photolytic degradation of novel monomeric ... [enveurope.springeropen.com]

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